

solubility profile of butyronitrile in polar and nonpolar solvents

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Compound of Interest

Compound Name: Butyronitrile

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A Technical Guide to the Solubility Profile of Butyronitrile

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **butyronitrile** in both polar and nonpolar solvents. **Butyronitrile** (C_3H_7CN), also known as butanenitrile or propyl cyanide, is a colorless liquid utilized as a solvent and an intermediate in the synthesis of various chemicals, including pharmaceuticals and agrochemicals.[1][2][3] Its polarity, stemming from the nitrile functional group, plays a significant role in its solubility profile. [3]

Solubility Data

Butyronitrile exhibits a distinct solubility pattern. It is generally miscible with most polar organic solvents but shows limited solubility in water.[1] Its solubility in nonpolar solvents is also well-established, with sources indicating miscibility with solvents like benzene.[4][5][6]

The quantitative solubility data for **butyronitrile** is summarized in the table below. It is noteworthy that for many organic solvents, **butyronitrile** is considered fully miscible, and thus quantitative values are often not reported in literature.

| Solvent | Solvent Type | Solubility | Temperature |
|-------------------------|---------------|--------------------------------|---------------------|
| Water | Polar Protic | 3.3 g/100 mL (33,000 mg/L)[6] | 25 °C[6] |
| Water | Polar Protic | 3 g/100 mL[6][7] | 25 °C (77 °F)[6][7] |
| Ethanol (Alcohol) | Polar Protic | Miscible[1][2][4][5][6][8][9] | Not Specified |
| Diethyl Ether | Polar Aprotic | Miscible[1][2][4][5][6][8][9] | Not Specified |
| Dimethylformamide (DMF) | Polar Aprotic | Miscible[1][2][4][5][6][8][9] | Not Specified |
| Benzene | Nonpolar | Soluble / Miscible[1][2][4][5] | Not Specified |

Experimental Protocol for Solubility Determination

The determination of a compound's solubility is a critical step in chemical and pharmaceutical development. The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solute in a solvent.[10]

Objective: To determine the equilibrium solubility of **butyronitrile** in a selected solvent at a controlled temperature.

Materials:

- **Butyronitrile** (≥99% purity)
- Selected solvent (analytical grade)
- Thermostatic shaker bath or incubator
- Centrifuge
- Volumetric flasks, pipettes, and syringes

- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- Gas Chromatograph (GC) with a suitable detector (e.g., FID) or other appropriate analytical instrument.

Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **butyronitrile** in the chosen solvent at known concentrations. These will be used to create a calibration curve for quantitative analysis.
- Sample Preparation (Supersaturation): Add an excess amount of **butyronitrile** to a known volume of the solvent in a sealed, screw-cap vial. The presence of undissolved **butyronitrile** is essential to ensure that a saturated solution is achieved.[\[10\]](#)
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand at the controlled temperature for a short period to allow the excess solute to settle.
 - To ensure complete separation of the undissolved solute, centrifuge the vials at a high speed.
- Sample Extraction and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.

- Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any remaining micro-particulates.
- Dilute the filtered sample with the solvent to a concentration that falls within the range of the calibration curve.
- Quantitative Analysis:
 - Analyze the diluted sample using a calibrated analytical method, such as Gas Chromatography (GC).
 - Determine the concentration of **butyronitrile** in the sample by comparing its response to the calibration curve.
- Calculation: Calculate the original concentration of **butyronitrile** in the saturated solution, accounting for any dilution steps. The result is typically expressed in units such as g/100 mL, mg/L, or mol/L.

Visualizations

Butyronitrile Solubility Profile

The following diagram illustrates the general solubility behavior of **butyronitrile** based on solvent polarity.

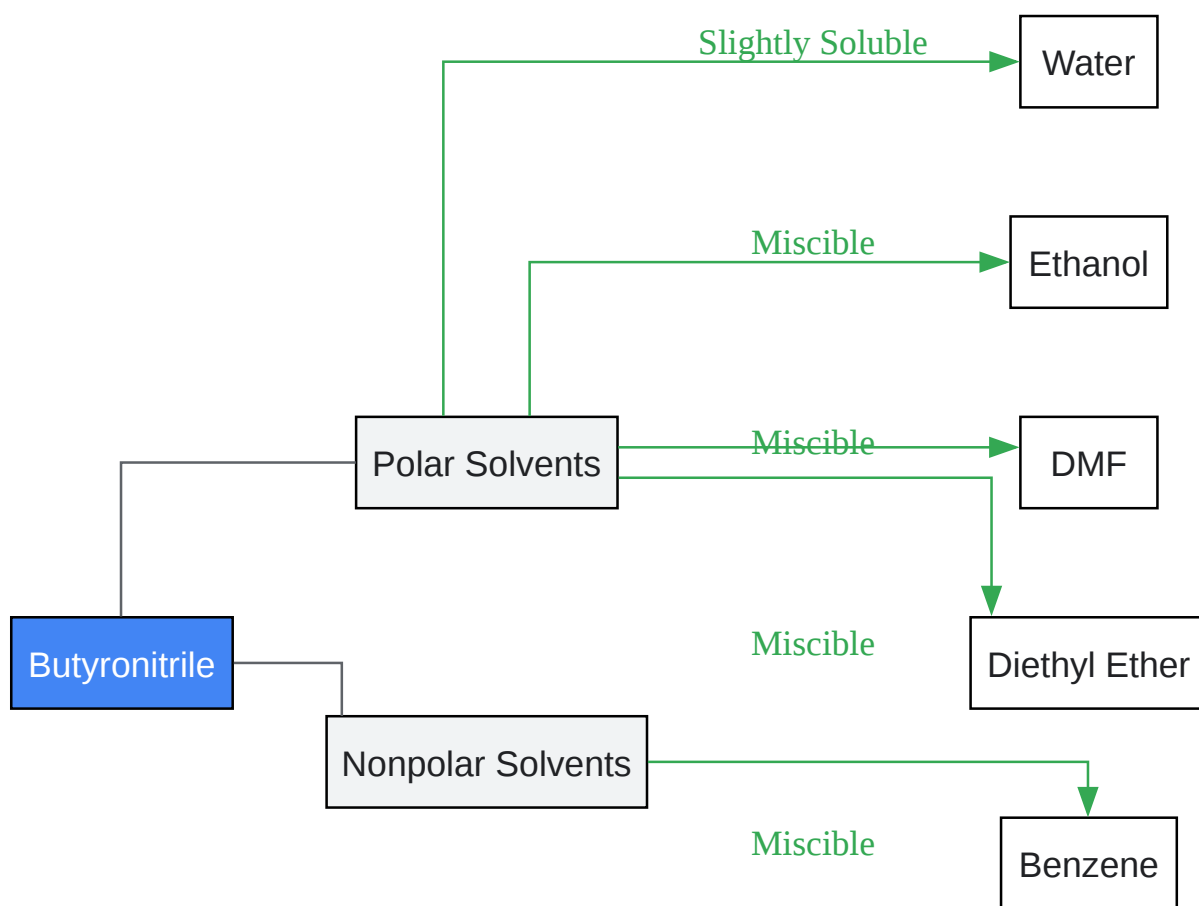


Figure 1: Butyronitrile Solubility Profile

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Figure 1: Logical relationship of **Butyronitrile** solubility.

Experimental Workflow for Solubility Determination

This diagram outlines the key steps of the shake-flask method for determining solubility.

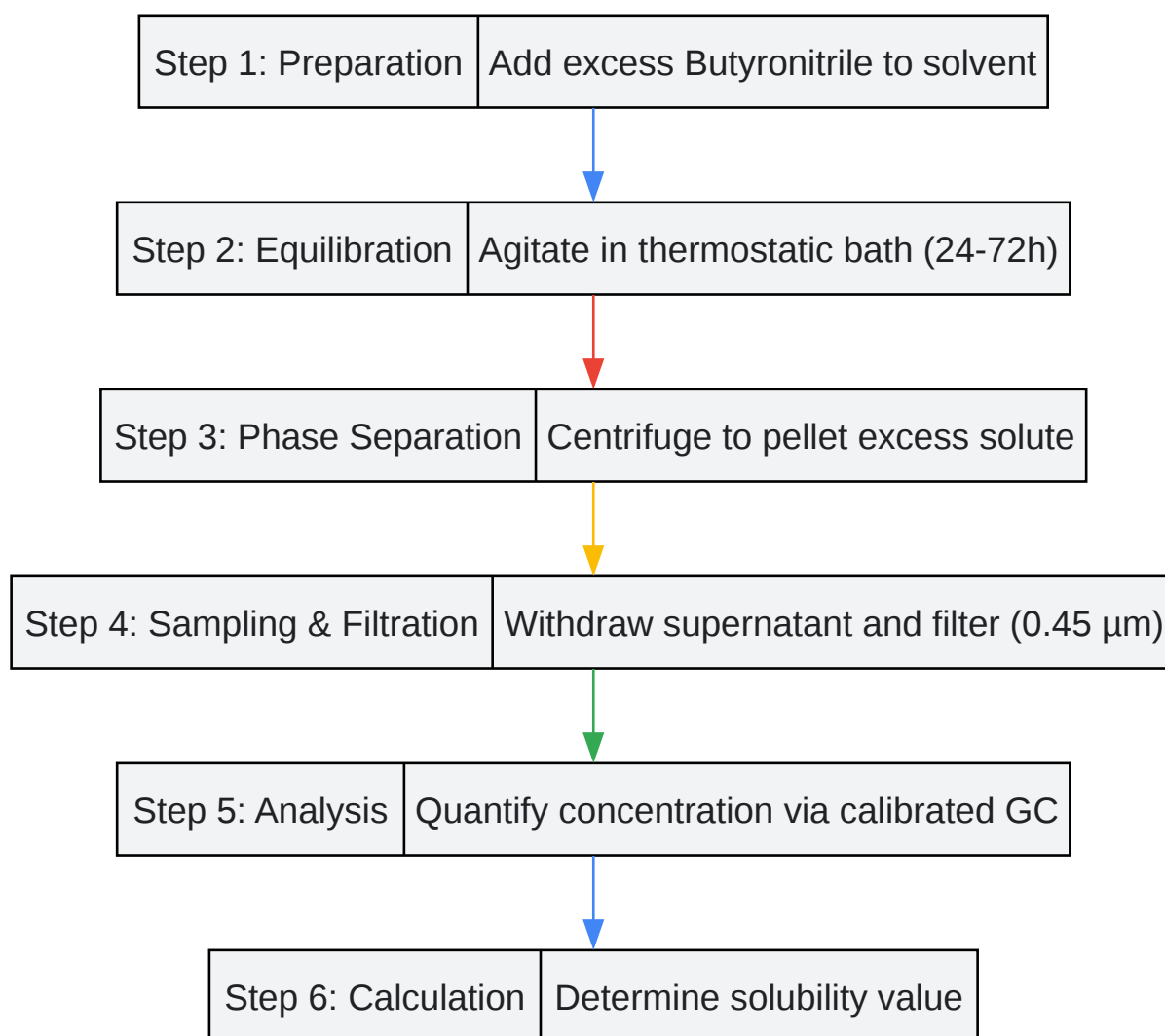


Figure 2: Shake-Flask Method Workflow

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Figure 2: Experimental workflow for solubility determination.

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References

- 1. Butyronitrile - Wikipedia [en.wikipedia.org]

- 2. Butyronitrile, 99% | Fisher Scientific [fishersci.ca]
- 3. CAS 109-74-0: n-Butyronitrile | CymitQuimica [cymitquimica.com]
- 4. 109-74-0 CAS MSDS (BUTYRONITRILE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. BUTYRONITRILE CAS#: 109-74-0 [m.chemicalbook.com]
- 6. Butyronitrile | C₄H₇N | CID 8008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. BUTYRONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Butyronitrile = 99 109-74-0 [sigmaaldrich.com]
- 9. Butyronitrile = 99 109-74-0 [sigmaaldrich.com]
- 10. lup.lub.lu.se [lup.lub.lu.se]
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